

# Proper Disposal of 2-Amino-8-oxononanoic Acid: A Safety and Operational Guide

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## Compound of Interest

Compound Name: 2-Amino-8-oxononanoic acid

Cat. No.: B12426565

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For immediate reference, **2-Amino-8-oxononanoic acid** and its hydrochloride salt are classified as hazardous to the aquatic environment and require disposal as chemical waste through an approved waste disposal plant. Under no circumstances should this compound be released into the environment or disposed of down the drain.

This guide provides essential safety and logistical information for the proper disposal of **2-Amino-8-oxononanoic acid**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

## Hazard Identification and Safety Summary

The primary hazards associated with **2-Amino-8-oxononanoic acid** hydrochloride are its acute oral toxicity and its significant danger to aquatic ecosystems.<sup>[1]</sup>

Hazard Classification (GHS)	Hazard Statement	Precautionary Statement (Disposal)
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	P501: Dispose of contents/ container to an approved waste disposal plant. <a href="#">[1]</a>
Acute aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment. <a href="#">[1]</a>
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P391: Collect spillage. <a href="#">[1]</a>

Data derived from the Safety Data Sheet for **2-Amino-8-oxononanoic acid HCl**.[\[1\]](#)

## Personal Protective Equipment (PPE) and Handling

Before handling **2-Amino-8-oxononanoic acid**, it is imperative to wear appropriate personal protective equipment. While the provided SDS does not detail specific PPE, general best practices for handling chemicals with these hazard classifications should be followed.

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat to protect skin and clothing.

Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.

## Step-by-Step Disposal Protocol

The disposal of **2-Amino-8-oxononanoic acid** must be managed as hazardous chemical waste.

- Waste Collection:
  - Collect all waste containing **2-Amino-8-oxononanoic acid**, including unused product, reaction residues, and contaminated materials (e.g., pipette tips, vials, weighing paper), in

a dedicated and clearly labeled hazardous waste container.<sup>[2]</sup><sup>[3]</sup>

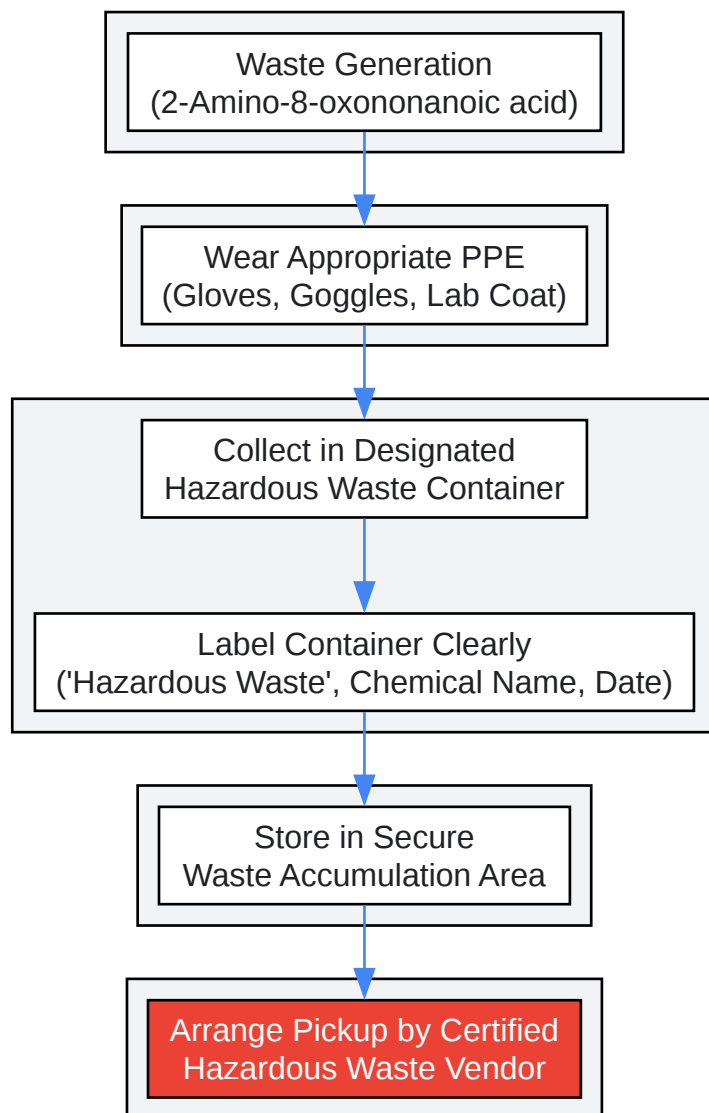
- The container must be leak-proof and made of a compatible material, such as high-density polyethylene (HDPE).<sup>[2]</sup>
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "Waste **2-Amino-8-oxononanoic acid**".
  - Include the date of waste accumulation and relevant hazard symbols.
- Storage:
  - Store the sealed hazardous waste container in a designated, secure, and well-ventilated hazardous waste accumulation area.<sup>[2]</sup>
  - Ensure the storage area is away from incompatible materials.
- Professional Disposal:
  - Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.
  - Provide the waste disposal vendor with a complete and accurate description of the waste contents.

## Emergency Procedures: Spills

In the event of a spill, the following steps should be taken:

- Evacuate and Alert: Alert personnel in the immediate area and evacuate if necessary.<sup>[2]</sup>
- Ventilate: Ensure the area is well-ventilated.<sup>[2]</sup>
- Contain: For small spills of solid material, carefully sweep it up to avoid creating dust and place it in the designated hazardous waste container.<sup>[2]</sup> For liquid spills, use an inert absorbent material (e.g., vermiculite, sand) to contain and absorb the spill.<sup>[2]</sup>

- Clean: Clean the spill area with a suitable solvent or detergent and water, collecting all cleaning materials as hazardous waste.[2]
- Report: Report the spill to your laboratory supervisor and EHS office.[2]



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Caption: Disposal workflow for **2-Amino-8-oxononanoic acid**.

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## References

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